

Fastness properties (light, rubbing, perspiration) of Reactive Orange 86.

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Compound of Interest

Compound Name: Reactive orange 86

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A Comparative Guide to the Fastness Properties of Reactive Orange 86

This guide provides a comprehensive comparison of the fastness properties of **Reactive Orange 86** against other commercially significant reactive dyes: C.I. Reactive Red 195, C.I. Reactive Black 5, and C.I. Reactive Blue 19. The analysis focuses on key performance indicators for textile applications, including light, rubbing, and perspiration fastness. All quantitative data is supported by established experimental protocols, providing researchers, scientists, and drug development professionals with a reliable resource for dye selection and performance evaluation.

Comparison of Fastness Properties

The following table summarizes the fastness properties of **Reactive Orange 86** and its alternatives. The ratings are based on standard industry scales, where a higher number indicates better fastness performance.

Dye	C.I. Name	Light Fastness (ISO 105-B02)	Rubbing Fastness (ISO 105-X12)	Perspiration Fastness (ISO 105-E04)
Reactive Orange 86	Reactive Orange 86	6 ^[1]	Dry: Good, Wet: Good ^[2]	Alkali (Fading/Staining) : 4-5, Soaping (Fading/Staining) : 5 ^[1]
Alternative 1	Reactive Red 195	5-6	Dry: 4-5, Wet: 2- 3	Acid/Alkali (Fading): 4, Acid/Alkali (Staining): 4-5
Alternative 2	Reactive Black 5	4	Dry: 4-5, Wet: 2- 3	Acid/Alkali (Staining): 4-5
Alternative 3	Reactive Blue 19	7 ^[3]	-	Fading: 4-5, Staining: 5 ^[3]

Experimental Protocols

The fastness properties presented in this guide are determined by standardized experimental methodologies. Below are detailed protocols for each key test.

Light Fastness (ISO 105-B02:2014)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

- **Specimen Preparation:** A specimen of the dyed textile is prepared according to the standard's specifications.
- **Exposure:** The specimen is exposed to a xenon-arc lamp under controlled conditions of temperature, humidity, and spectral power distribution.
- **Evaluation:** The change in color of the exposed specimen is assessed by comparing it with a set of blue wool references (scale 1-8), where 1 indicates very poor light fastness and 8

indicates exceptional light fastness.

Rubbing Fastness (ISO 105-X12:2016)

This test assesses the amount of color transferred from the surface of a colored textile to other surfaces by rubbing.[4][5][6][7][8]

- Apparatus: A crockmeter is used for this test.[7]
- Specimen Preparation: A specimen of the textile is mounted on the base of the crockmeter.[4][7]
- Dry Rubbing: A dry, white cotton rubbing cloth is fixed to the rubbing finger of the crockmeter and is passed back and forth over the specimen for 10 cycles with a specified pressure.[4][8]
- Wet Rubbing: The test is repeated with a wet rubbing cloth that has been wetted with distilled water to a specific moisture content.[4][8]
- Evaluation: The degree of staining on the white rubbing cloths is assessed using the Grey Scale for Staining (scale 1-5), where 1 represents heavy staining and 5 represents no staining.[8]

Perspiration Fastness (ISO 105-E04:2013)

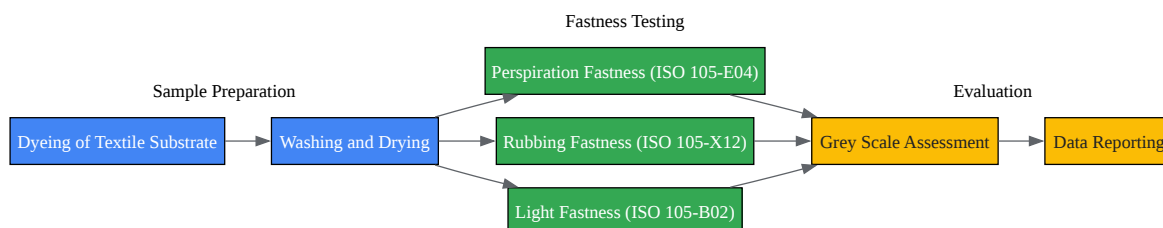
This method evaluates the resistance of the color of textiles to the effects of human perspiration.

- Solution Preparation: Two solutions are prepared: an acidic solution and an alkaline solution, to simulate the composition of human sweat.
- Specimen Treatment: Two specimens of the dyed textile are separately immersed in the acidic and alkaline solutions.
- Composite Specimen: Each treated specimen is placed between two adjacent fabrics (one of the same fiber as the specimen and a second of a different specified fiber).
- Mechanical Pressure: The composite specimens are subjected to a specified mechanical pressure in a perspiration tester.

- Incubation: The apparatus is placed in a heating chamber at a set temperature for a specific duration.
- Drying: The specimens and adjacent fabrics are dried separately.
- Evaluation: The change in color of the specimens and the staining of the adjacent fabrics are assessed using the Grey Scale for Color Change and the Grey Scale for Staining (both on a 1-5 scale).

Experimental Workflow

The following diagram illustrates the general workflow for evaluating the fastness properties of reactive dyes.



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Experimental workflow for fastness property evaluation.

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